

Technical Support Center: Forchlorfenuron (CPPU) Application

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Compound of Interest

Compound Name: Forchlorfenuron

Cat. No.: B1673536

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This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals experimenting with **Forchlorfenuron** (CPPU), focusing on the critical factor of adjusting application rates based on crop load.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is **forchlorfenuron** (CPPU) and what is its primary mechanism of action?

Forchlorfenuron (CPPU) is a synthetic plant growth regulator that exhibits cytokinin-like activity.^{[1][2]} Its primary mechanism involves promoting cell division, rather than cell enlargement, to increase fruit size and yield.^{[2][3][4]} It is a phenylurea-derivative cytokinin that can act synergistically with natural auxins to stimulate plant growth.^{[1][5][6]} While its molecular mechanisms are not fully elucidated, it is known to regulate the synthesis of RNA, DNA, and proteins, and may inhibit cytokinin oxidase, an enzyme that degrades natural cytokinins.^{[1][3][7]}

Q2: What is "crop load" and why is it a critical factor for CPPU experiments?

Crop load refers to the number of fruits a plant carries relative to its size or leaf area. It is a critical factor because it dictates the plant's source-sink balance, which is the relationship between carbohydrate production (source, primarily leaves) and carbohydrate consumption (sinks, such as fruits, roots, and shoots). A high crop load creates high demand on the plant's resources. The effectiveness of CPPU is highly dependent on these field management practices and the physiological state of the plant.^{[7][8]}

Q3: How does crop load fundamentally alter a plant's response to **forchlorfenuron**?

Crop load determines the availability of resources, like carbohydrates, that are essential for the cell division and growth that CPPU stimulates.^[9] In a high crop load situation, the numerous fruits compete intensely for a limited pool of resources. This competition can limit the potential for fruit size increase, even with CPPU application.^[7] Conversely, under a low or standard crop load, there is more efficient resource allocation to each fruit, allowing CPPU to exert a much greater effect on fruit size.^{[7][8][10]} CPPU has been shown to promote the mobilization of carbohydrates from the leaves to the fruit, but its effect is constrained by the total available resources.^[9]

Q4: What are the expected outcomes of applying CPPU under low vs. high crop load conditions?

- **Low/Standard Crop Load:** Application of CPPU is expected to cause a significant increase in fruit weight and size.^{[7][8][10]} With fewer competing sinks, each fruit can capitalize on the CPPU-induced cell division and the ample supply of carbohydrates. This can also lead to higher sugar accumulation (soluble solids content) and dry matter.^{[7][8]}
- **High Crop Load:** The effect of CPPU on fruit size will be less pronounced.^{[7][8]} While it may still offer some benefits, such as improved fruit firmness, the overall size increase is limited by resource competition.^[7] High crop loads generally result in softer fruits and lower soluble solids content, a trend that CPPU application may not fully overcome.^{[7][8]}

Section 2: Troubleshooting Guide

Q5: My CPPU application resulted in larger fruit but lower sugar content (°Brix). Why did this happen?

This is a common outcome, sometimes referred to as a "dilution effect." While CPPU stimulates cell division and increases the fruit's capacity to grow (sink strength), it does not necessarily increase the plant's overall carbohydrate production. The available sugars are distributed among a larger fruit volume, potentially leading to a lower concentration. Studies have shown that soluble solids content is often more significantly influenced by crop load than by CPPU treatment, with high crop loads leading to lower sugar accumulation.^{[7][8]} In some cases,

CPPU treatment has been recorded to result in lower sugar content in fruits like watermelon and pears.[\[11\]](#)

Q6: I applied CPPU to a high-yielding crop, but the increase in fruit size was minimal. What went wrong?

This is likely due to resource limitation imposed by the high crop load. The efficacy of CPPU is highly dependent on the plant's ability to supply sufficient carbohydrates and nutrients to the developing fruit.[\[7\]](#)[\[8\]](#) When fruit numbers are very high, the competition for these resources is intense, and the plant cannot support the maximum potential growth for each fruit, even with the stimulus from CPPU. Research consistently shows that CPPU has a greater impact under standard or low crop loads.[\[7\]](#)[\[10\]](#)

Q7: After application, I observed misshapen fruit or phytotoxicity. What are the common causes?

Phytotoxicity from CPPU can arise from several factors:

- **Improper Timing:** Application timing is critical. For example, applying CPPU to watermelon after the fruit diameter is too large can cause hollow fruit, reduced sweetness, and even bursting.[\[12\]](#)
- **Incorrect Dosage:** Exceeding the recommended concentration range can lead to adverse effects. Higher rates also increase the potential for harvest delays.[\[1\]](#)[\[12\]](#)
- **Uneven Application:** CPPU is not highly conductive within the plant.[\[12\]](#) Therefore, non-uniform spray coverage can result in misshapen or deformed fruit as different parts of the fruit receive different doses.[\[12\]](#) Thorough coverage is essential for desired results.[\[1\]](#)
- **Environmental Stress:** Applying CPPU to plants that are already under stress (e.g., drought, extreme temperatures) can reduce efficacy and may lead to adverse effects.[\[1\]](#) Ideal application conditions are slow-drying, such as early morning or late afternoon.[\[1\]](#)

Q8: The treatment effect is inconsistent across the crop. What factors contribute to this variability?

Inconsistency is often due to a combination of factors that affect the plant's physiological state and the application itself. Key variables include:

- **Variable Crop Load:** Even within the same block, individual plants may carry different crop loads, leading to varied responses.
- **Application Coverage:** Inconsistent spray coverage is a major cause of variability.[\[1\]](#)
- **Plant Health:** Differences in plant vigor, age, or underlying health can alter the response to growth regulators.
- **Environmental Conditions:** Variations in microclimates (sun exposure, temperature) can affect CPPU uptake and plant metabolism. The ideal temperature range for application is typically between 25-30°C.[\[12\]](#)
- **Water Quality:** The pH of the water used for the solution should be near neutral and below 8.5 for best results.[\[1\]](#)

Section 3: Data & Experimental Protocols

Data Presentation

Table 1: Summary of **Forchlorfenuron** (CPPU) Effects on Kiwifruit (*A. chinensis*) Quality Parameters at Different Crop Loads

Parameter	Crop Load Level	Effect of CPPU Application	Reference
Fruit Weight	Standard	Significantly Increased	[7][8][10]
High	Minor or No Significant Impact	[7][8][10]	
Fruit Firmness	Standard	Improved with multiple applications	[7][8]
High	Consistently softer than standard load; CPPU improved firmness	[7][8]	
Soluble Solids (°Brix)	Standard	Higher sugar accumulation; CPPU had no significant influence	[7][8][10]
High	Lower sugar accumulation; CPPU had no significant influence	[7][8][10]	
Dry Matter	Standard	Greater positive impact from CPPU	[7][8][10]
High	Less impact from CPPU	[7][8][10]	

Experimental Protocols

Protocol: Investigating the Interaction of CPPU Rate and Crop Load on Fruit Development

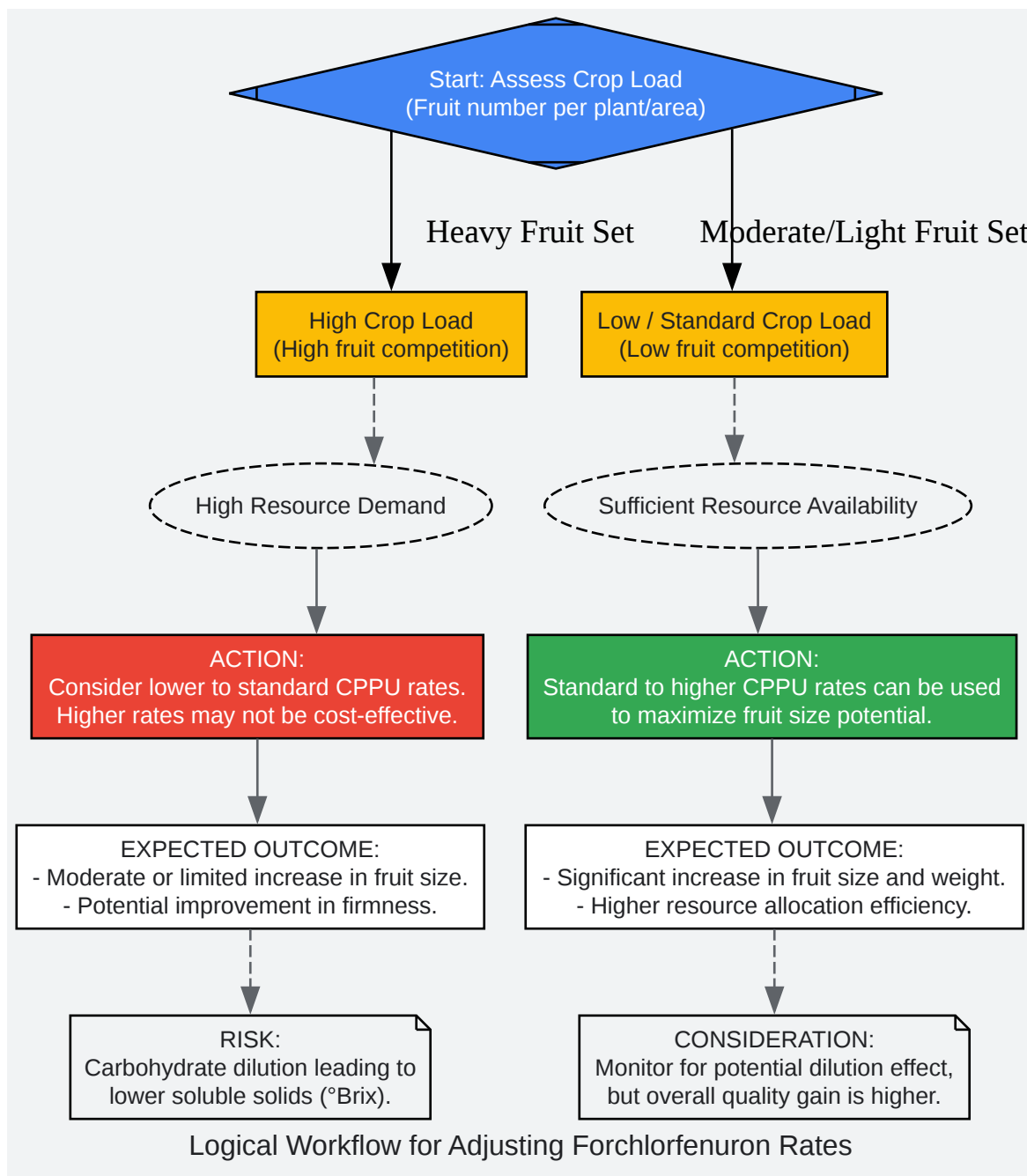
This protocol is a generalized methodology based on studies investigating CPPU in kiwifruit.[7][8]

- Objective: To determine the effect of different CPPU application rates on fruit size, quality, and post-harvest performance under varying crop load conditions.

- Materials:
 - **Forchlorfenuron** (CPPU) commercial formulation (e.g., Sitofex®).
 - Surfactant/wetting agent (if recommended by manufacturer).
 - Calibrated spray equipment.
 - Equipment for measuring fruit parameters: digital calipers, penetrometer (for firmness), refractometer (for °Brix), and a drying oven.
 - Plant labels and data recording materials.
- Experimental Design:
 - Select a uniform block of the target crop.
 - Establish at least two distinct Crop Load levels:
 - Standard Load: Thin fruit to the commercial standard or a predetermined optimal number per vine/tree.
 - High Load: Leave a significantly higher number of fruit per vine/tree (e.g., 50-100% more than standard).
 - Within each crop load block, assign plants to different CPPU Treatment groups (ensure proper replication and randomization):
 - Control: No CPPU application (water spray only).
 - Treatment 1 (Low Rate/Single Application): e.g., A single application of 2-5 ppm CPPU at a specific growth stage (e.g., 15-20 days after full bloom).
 - Treatment 2 (High Rate/Multiple Applications): e.g., Two applications of CPPU for a total concentration of 4-8 ppm, applied at different stages (e.g., budbreak and 10 days before flowering).[7]
- Procedure:

- Crop Load Adjustment: Perform manual fruit thinning shortly after the natural fruit drop period to establish the desired crop loads for each group.
- CPPU Preparation: Prepare the CPPU solution according to the target concentrations immediately before application. Ensure the pH of the water is near neutral.^[1]
- Application: Apply the treatments using a calibrated sprayer to ensure thorough and uniform coverage of the target flowers or fruitlets.^[1] Apply under slow-drying conditions (e.g., early morning).^[1]
- Data Collection: At commercial harvest maturity, collect a random sample of fruit (e.g., 20-30 fruits) from each experimental unit.
- Post-Harvest Analysis: A subset of fruit can be placed in cold storage to evaluate the effect on shelf life and quality over time.
- Parameters to Measure:
 - At Harvest:
 - Individual fruit weight (g).
 - Fruit dimensions (length and diameter, mm).
 - Flesh firmness (kgf or N).
 - Soluble solids content (°Brix).
 - Dry matter percentage (%).
 - Post-Storage (e.g., after 90 days):
 - Flesh firmness.
 - Incidence of storage disorders.

Section 4: Visualization and Logical Workflow



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Caption: Workflow for adjusting CPPU rates based on crop load assessment.

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